

# Cinnamyl Alcohol-d9: A Comprehensive Technical Guide to Safety, Handling, and Storage

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## Compound of Interest

Compound Name: Cinnamyl Alcohol-d9

Cat. No.: B12370027

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the safe handling, storage, and key experimental considerations for **Cinnamyl Alcohol-d9**. This deuterated analog of cinnamyl alcohol is a valuable tool in pharmaceutical research, particularly in studies involving metabolism, pharmacokinetics, and as an internal standard in analytical methods.

## Safety and Toxicology

While a specific Safety Data Sheet (SDS) for **Cinnamyl Alcohol-d9** is not readily available, the toxicological profile is expected to be very similar to that of its non-deuterated counterpart, cinnamyl alcohol. Deuterium substitution is generally not considered to significantly alter the acute toxicity of a compound. Therefore, the safety precautions for cinnamyl alcohol should be strictly followed.

Cinnamyl alcohol is classified as harmful if swallowed and may cause an allergic skin reaction. It is also considered toxic to aquatic life with long-lasting effects.

Table 1: GHS Hazard and Precautionary Statements for Cinnamyl Alcohol

Category	Code	Statement
Hazard	H302	Harmful if swallowed.
H317	May cause an allergic skin reaction.	
H411	Toxic to aquatic life with long lasting effects.	
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P273	Avoid release to the environment.	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	
P301 + P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.	
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.	
P333 + P313	If skin irritation or rash occurs: Get medical advice/attention.	

## Toxicological Data Summary for Cinnamyl Alcohol

Endpoint	Value	Species	Reference
Acute Oral Toxicity (LD50)	2000 mg/kg	Rat	[1]
Acute Dermal Toxicity (LD50)	>5000 mg/kg	Rabbit	
Skin Sensitization	Sensitizer	Human	[2]

## Physical and Chemical Properties

The physical and chemical properties of **Cinnamyl Alcohol-d9** are expected to be nearly identical to those of cinnamyl alcohol, with a slight increase in molecular weight due to the deuterium atoms.

Table 2: Physical and Chemical Properties of Cinnamyl Alcohol

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O
Molecular Weight	134.18 g/mol
Appearance	White to pale yellow solid
Melting Point	31-35 °C
Boiling Point	256-258 °C
Solubility	Soluble in ethanol, ether, and chloroform. Slightly soluble in water.
Flash Point	126 °C

For **Cinnamyl Alcohol-d9**, the molecular weight would be approximately 143.23 g/mol .

## Handling and Storage

Proper handling and storage procedures are crucial to maintain the integrity of **Cinnamyl Alcohol-d9** and ensure the safety of laboratory personnel.

## Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles.
- Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: Wear a laboratory coat.

## Handling

- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of dust or vapors.
- Keep away from heat, sparks, and open flames.
- Use non-sparking tools.

## Storage

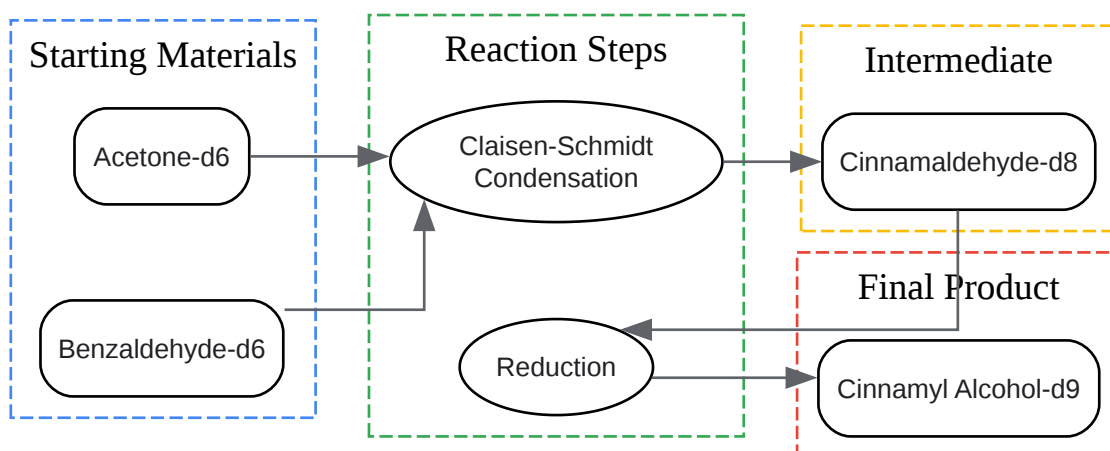
- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.
- Protect from light.
- Store away from oxidizing agents and incompatible materials.
- Recommended storage temperature: 2-8 °C.

## Experimental Protocols

### Proposed Synthesis of Cinnamyl Alcohol-d9

A plausible method for the synthesis of **Cinnamyl Alcohol-d9** involves the reduction of a deuterated cinnamaldehyde precursor.

Workflow for the Synthesis of **Cinnamyl Alcohol-d9**



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Caption: Proposed synthetic workflow for **Cinnamyl Alcohol-d9**.

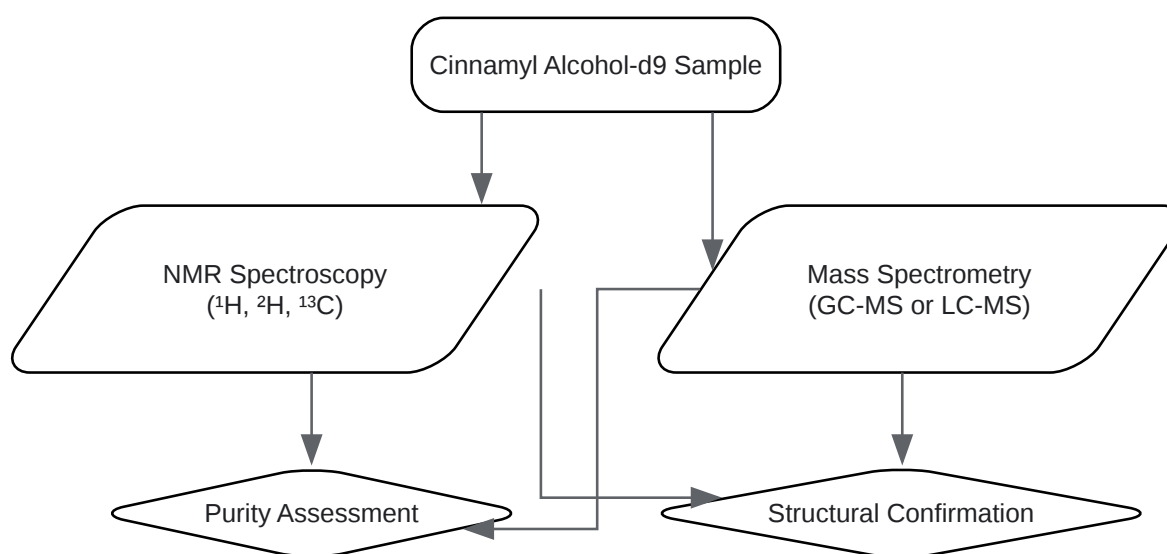
#### Methodology:

- **Synthesis of Cinnamaldehyde-d8:** Benzaldehyde-d6 and acetone-d6 undergo a Claisen-Schmidt condensation reaction in the presence of a base (e.g., sodium hydroxide) in a solvent mixture of water and ethanol to yield Cinnamaldehyde-d8.
- **Reduction to Cinnamyl Alcohol-d9:** The resulting Cinnamaldehyde-d8 is then reduced to **Cinnamyl Alcohol-d9** using a reducing agent such as sodium borodeuteride (NaBD<sub>4</sub>) in an alcoholic solvent (e.g., ethanol). The use of NaBD<sub>4</sub> introduces the ninth deuterium atom at the alcohol position.
- **Purification:** The final product is purified by column chromatography on silica gel.

## Analytical Methods

Standard analytical techniques can be employed to characterize **Cinnamyl Alcohol-d9**.

### Analytical Workflow for **Cinnamyl Alcohol-d9**



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Caption: General analytical workflow for **Cinnamyl Alcohol-d9**.

#### Methodology:

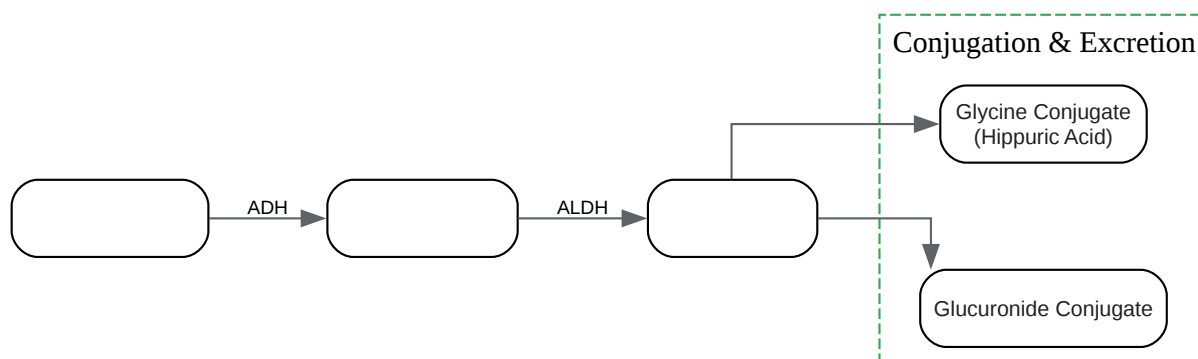
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - <sup>1</sup>H NMR: To confirm the absence of protons at the deuterated positions.
  - <sup>2</sup>H NMR: To confirm the presence and location of deuterium atoms.
  - <sup>13</sup>C NMR: To confirm the carbon skeleton of the molecule.
- Mass Spectrometry (MS):
  - GC-MS or LC-MS: To determine the molecular weight and confirm the isotopic enrichment of the compound. The mass spectrum will show a molecular ion peak corresponding to the mass of **Cinnamyl Alcohol-d9**.

## Metabolism and Signaling Pathways

Cinnamyl alcohol is metabolized in the body through oxidation and conjugation reactions. The primary metabolic pathway involves the oxidation of the alcohol group to an aldehyde (cinnamaldehyde) and then to a carboxylic acid (cinnamic acid). These metabolites can then be

conjugated with glycine or glucuronic acid before excretion.[3] The deuteration in **Cinnamyl Alcohol-d9** can slow down its metabolism, a phenomenon known as the kinetic isotope effect, which is of significant interest in drug development.

#### Metabolic Pathway of Cinnamyl Alcohol



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Caption: Simplified metabolic pathway of cinnamyl alcohol. ADH: Alcohol Dehydrogenase; ALDH: Aldehyde Dehydrogenase.

## Applications in Research and Drug Development

**Cinnamyl Alcohol-d9** serves as a valuable tool in various research applications:

- **Metabolic Studies:** To trace the metabolic fate of cinnamyl alcohol and its derivatives in vivo and in vitro. The deuterium label allows for easy detection and quantification by mass spectrometry.
- **Pharmacokinetic Studies:** To investigate the absorption, distribution, metabolism, and excretion (ADME) of cinnamyl alcohol. The kinetic isotope effect can be studied to understand how deuteration affects the drug's half-life and overall exposure.
- **Internal Standard:** As an internal standard in quantitative bioanalytical assays (e.g., LC-MS/MS) for the determination of cinnamyl alcohol in biological matrices. Its similar chemical behavior and distinct mass make it an ideal standard.

This guide provides a comprehensive overview of the key safety, handling, and technical aspects of **Cinnamyl Alcohol-d9**. Researchers and scientists are encouraged to consult additional resources and perform their own risk assessments before working with this compound.

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## References

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- 3. CINNAMYL ALCOHOL AND RELATED SUBSTANCES [inchem.org]
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